

TWS119 Solubility and Stock Solution Preparation

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Compound Focus: Tws119

CAS No.: 601514-19-6

Cat. No.: S007607

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The table below summarizes solubility data for preparing **TWS119** stock solutions.

Solvent	Solubility / Recommended Concentration	Purpose / Notes
DMSO	~64 mg/mL (approx. 201 mM) [1]	Standard for preparing a concentrated stock solution.
Water	<1 mg/mL [1]	Not suitable for direct dissolution.
Ethanol	<1 mg/mL [1]	Not suitable for direct dissolution.

Key Preparation Notes:

- **Purity:** Ensure you use **TWS119** with a purity of $\geq 98\%$ for reliable results [1].
- **Storage:** Stock solutions in DMSO should be aliquoted and stored at **-20°C** for short-term use (about one month) or **-80°C** for longer-term storage (up to six months) to maintain stability [1].

Vehicle Formulations for In Vivo Studies

For animal studies, **TWS119** stock solution in DMSO must be further diluted into a vehicle suitable for administration. The table below lists formulations from published research.

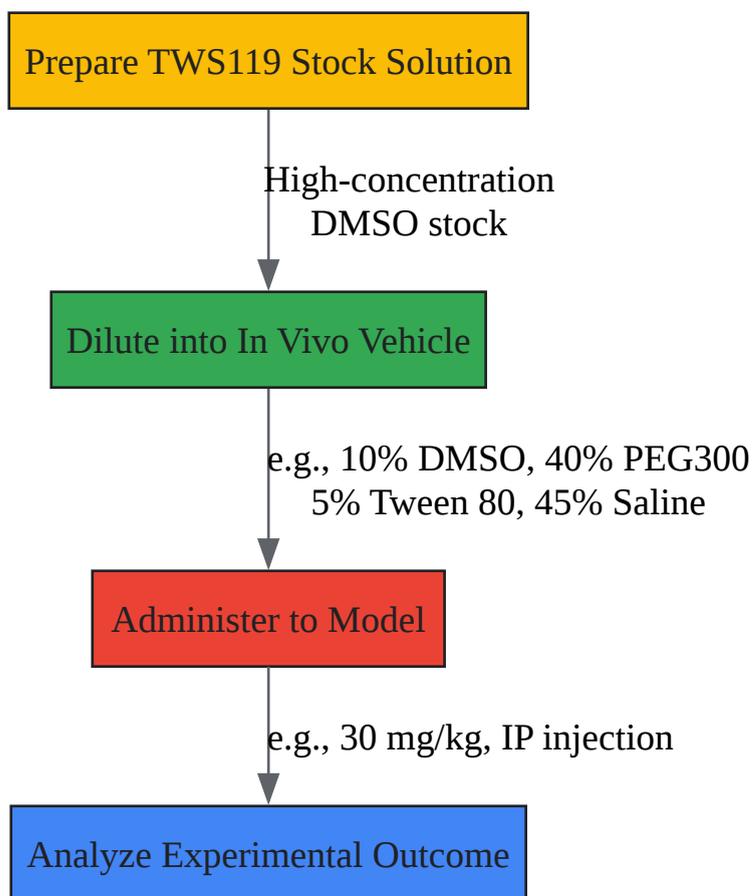
Vehicle Composition	Final TWS119 Concentration	Administration Route	Model Used
1% DMSO in saline [2]	Information missing	Intraperitoneal (IP) injection	Rat MCAO stroke model [2]
10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline [1]	≥ 2.5 mg/mL (7.85 mM)	(Suggested for in vivo use)	Supplier-provided formulation [1]
10% DMSO + 90% (20% SBE-β-CD in Saline) [1]	≥ 2.5 mg/mL (7.85 mM)	(Suggested for in vivo use)	Supplier-provided formulation [1]

Preparation Protocol for Vehicle (Example) For the **10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline** formulation [1]:

- Sequentially add 100 µL of a 25.0 mg/mL DMSO stock solution to 400 µL PEG300 and mix evenly.
- Add 50 µL Tween-80 to the mixture and mix evenly.
- Add 450 µL normal saline (0.9% sodium chloride) to adjust the final volume to 1 mL.

Experimental Workflow and Dosing Examples

To help visualize how these components fit into a complete experiment, here is a general workflow for preparing and using **TWS119** in a typical in vivo study, incorporating dosing information from research.



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Reported Dosing Regimens:

- **Ischemic Stroke (Mouse): 10 mg/kg**, administered via intraperitoneal (IP) injection once daily from days 1 to 14 after surgery [3].
- **Ischemic Stroke (Rat): 30 mg/kg**, administered via IP injection immediately after rtPA injection at 4 hours after MCAO [2].
- **CAR-T Cell Differentiation (In Vitro)**: Used at a concentration of **5 μ M** in cell culture media [4].

Troubleshooting Common Issues

- **If TWS119 precipitates in the final vehicle**: Ensure you add the DMSO stock solution to the other solvents **sequentially and in the correct order**, mixing thoroughly after each addition [1]. Gentle warming and vortexing might help, but avoid excessive heat.
- **For high-concentration dosing in vivo**: The formulation using **20% SBE- β -CD in Saline** as a co-solvent can be a good alternative to improve solubility and stability [1].

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References

1. | GSK-3 β inhibitor | CAS 601514-19-6 | Buy TWS from... 119 TWS 119 [[invivochem.com](https://www.invivochem.com)]
2. GSK-3 β inhibitor TWS attenuates rtPA-induced hemorrhagic... 119 [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
3. Wnt canonical pathway activator TWS drives microglial... 119 [[jneuroinflammation.biomedcentral.com](https://www.jneuroinflammation.biomedcentral.com)]
4. Generation of clinical-grade CD19-specific CAR-modified ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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